An In-depth Technical Guide to Tin(II) Stearate: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*Tin(II) stearate*
CAS No.:	*6994-59-8*
Cat. No.:	*B1596698*

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Introduction: Understanding the Multifaceted Nature of Tin(II) Stearate

Tin(II) stearate, a metal-organic compound, is more than a simple salt; it is a versatile material with a unique combination of properties stemming from its divalent tin center and long-chain fatty acid ligands. This guide provides an in-depth exploration of its chemical identity, synthesis, and critical applications, with a focus on the underlying scientific principles that govern its function. For researchers and developers, a thorough understanding of this compound opens avenues for innovation in fields ranging from polymer science to pharmaceuticals.

Part 1: Chemical Identity and Nomenclature

Correctly identifying a chemical substance is the foundation of sound scientific research. **Tin(II) stearate** is known by several names, which can sometimes lead to confusion. A clear

understanding of its nomenclature and chemical identifiers is crucial for accurate literature searches and regulatory compliance.

Synonyms and Alternative Names:

- Stannous Stearate
- Tin Distearate
- Stannous Octadecanoate
- Octadecanoic acid, tin(2+) salt

Tin(II) stearate is classified as a metallic soap, which denotes a metal derivative of a fatty acid—in this case, stearic acid.[1]

Key Chemical Identifiers

For unambiguous identification, the following identifiers are essential:

Identifier	Value
IUPAC Name	tin(2+);octadecanoate
CAS Registry Number	6994-59-8
EC Number	231-570-0
PubChem CID	2734723

Molecular and Physical Properties

The physical characteristics of **Tin(II) stearate** are a direct consequence of its molecular structure. The long, nonpolar stearate chains dominate its solubility and thermal behavior.

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Property	Value	Source(s)
Chemical Formula	$C_{36}H_{70}O_4Sn$	[2]
Molar Mass	685.65 g/mol	[2]
Appearance	Off-white to tan solid powder	[2]
Melting Point	90 °C (194 °F; 363 K)	[1]
Solubility	Insoluble in water; soluble in organic solvents.	[2]
Density	1.05 g/cm³	[1]

Part 2: Synthesis of Tin(II) Stearate: Methodologies and Mechanistic Insights

The synthesis of **Tin(II) stearate** can be approached through several routes, each with its own advantages and considerations regarding purity, yield, and scalability. The choice of method often depends on the desired final product specifications and the available starting materials.

Method 1: Direct Synthesis from Elemental Tin or Tin Oxides

This method is a direct and efficient route for producing **Tin(II) stearate**, avoiding the chloride impurities often associated with older commercial processes.[3]

Core Reaction Principles:

The synthesis involves the reaction of a tin source with molten stearic acid at elevated temperatures.

- With Tin(II) Oxide: $SnO + 2\ C_{17}H_{35}COOH \rightarrow Sn(C_{17}H_{35}COO)_2 + H_2O$
- With Elemental Tin (in the presence of an oxidant like air): $Sn + 2\ C_{17}H_{35}COOH + ½\ O_2 \rightarrow Sn(C_{17}H_{35}COO)_2 + H_2O$

Experimental Protocol Outline:

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- Reactor Charging: A reactor is charged with tin shot, tin powder, stearic acid, and a promoter such as 4-tert-butylcatechol.
- Initial Heating and Oxidation: The mixture is heated to approximately 80°C, and air is introduced to facilitate the oxidation of elemental tin.
- Temperature Increase: The reaction temperature is gradually raised to 140-160°C. The progress of the reaction is monitored by titrimetric analysis of the stannous tin and total tin content.[4]
- Inert Atmosphere: Once a desired level of stannous tin is reached, the air is replaced with an inert gas like nitrogen. The reaction is continued at an elevated temperature (e.g., 160°C) to ensure complete reaction.
- Purification: The reaction mass is decanted from any unreacted tin and then filtered at an elevated temperature (e.g., 140°C) to yield the final product.

Causality Behind Experimental Choices:

- The use of both tin shot and powder provides a balance of surface area for reaction.
- The promoter helps to facilitate the reaction and improve the yield.
- Switching to an inert atmosphere in the later stages of the reaction prevents the oxidation of the desired **Tin(II) stearate** to Tin(IV) species.

Method 2: Metathesis (Double Decomposition) Reaction

This method involves a precipitation reaction between a soluble tin salt and a stearate salt.

Experimental Protocol Outline:

- Saponification: Stearic acid is reacted with a sodium hydroxide solution to form sodium stearate. The resulting saponification liquor is then cooled.
- Metathesis Reaction: An acidic aqueous solution of a soluble tin salt (e.g., stannous chloride) is added dropwise to the sodium stearate solution under controlled temperature (55-60°C) and stirring.

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- Precipitation and Washing: **Tin(II) stearate** precipitates out of the solution. The precipitate is then isolated via centrifugation, followed by repeated washing and drying to obtain the final product.

Causality Behind Experimental Choices:

- The use of an acidic solution for the tin salt helps to prevent the hydrolysis of the tin salt and the formation of tin hydroxides, which would be impurities in the final product.
- Careful control of the reaction temperature is necessary to ensure the formation of a pure product with the desired physical properties.

Part 3: Key Applications and Mechanisms of Action

Tin(II) stearate's utility in various industrial and pharmaceutical applications is a direct result of its chemical structure and reactivity.

PVC Heat Stabilizer

Poly(vinyl chloride) (PVC) is a widely used polymer, but it is thermally unstable and degrades at processing temperatures, releasing hydrochloric acid (HCl).[5] Tin stabilizers, including **Tin(II) stearate**, are highly effective at preventing this degradation.[6]

Mechanism of Stabilization:

- HCl Scavenging: The carboxylate groups of the stearate ligands readily react with and neutralize the released HCl, preventing it from catalyzing further degradation of the PVC chains.[7]
- Substitution of Labile Chlorine Atoms: The tin center has a strong affinity for chlorine. It can replace unstable allylic chlorine atoms on the PVC backbone with more stable stearate groups, thereby preventing the initiation of the "unzipping" degradation reaction.[6]

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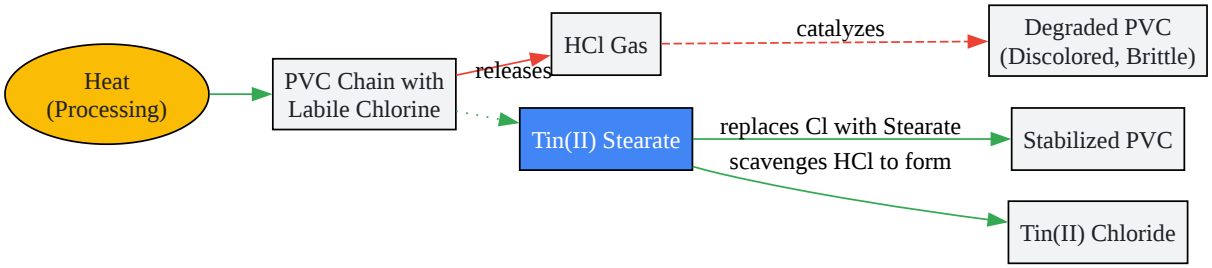

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Figure 1: Mechanism of PVC stabilization by **Tin(II) Stearate**.

Practical Insights:

- Tin stabilizers provide excellent clarity and color retention, making them suitable for transparent PVC products like medical tubing and food packaging films.[6]
- A potential limitation is their lower UV resistance, often requiring the co-formulation with UV absorbers for outdoor applications.[6] The effectiveness of tin stabilizers can also be sensitive to other additives in the PVC formulation.[6]

Catalyst in Polymerization Reactions

Stannous octoate, a closely related tin(II) carboxylate, is a widely used and highly efficient catalyst for ring-opening polymerization (ROP) of cyclic esters like ε-caprolactone and lactide to produce biodegradable polyesters.[8] The mechanism is believed to be analogous for **Tin(II) stearate**.

Mechanism of Catalysis (Coordination-Insertion):

The polymerization is not catalyzed by **Tin(II) stearate** directly but by a stannous alkoxide species formed in situ.[9]

- Initiator Formation: The **Tin(II) stearate** reacts with an alcohol initiator (ROH) to form a stannous alkoxide, the true catalytic species.[9][10]

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- Coordination: The cyclic ester monomer coordinates to the tin center of the stannous alkoxide.
- Insertion: The coordinated monomer is inserted into the tin-alkoxide bond, elongating the polymer chain and regenerating the active tin alkoxide terminus.[8]
- Chain Propagation: This process repeats, leading to the growth of the polymer chain.

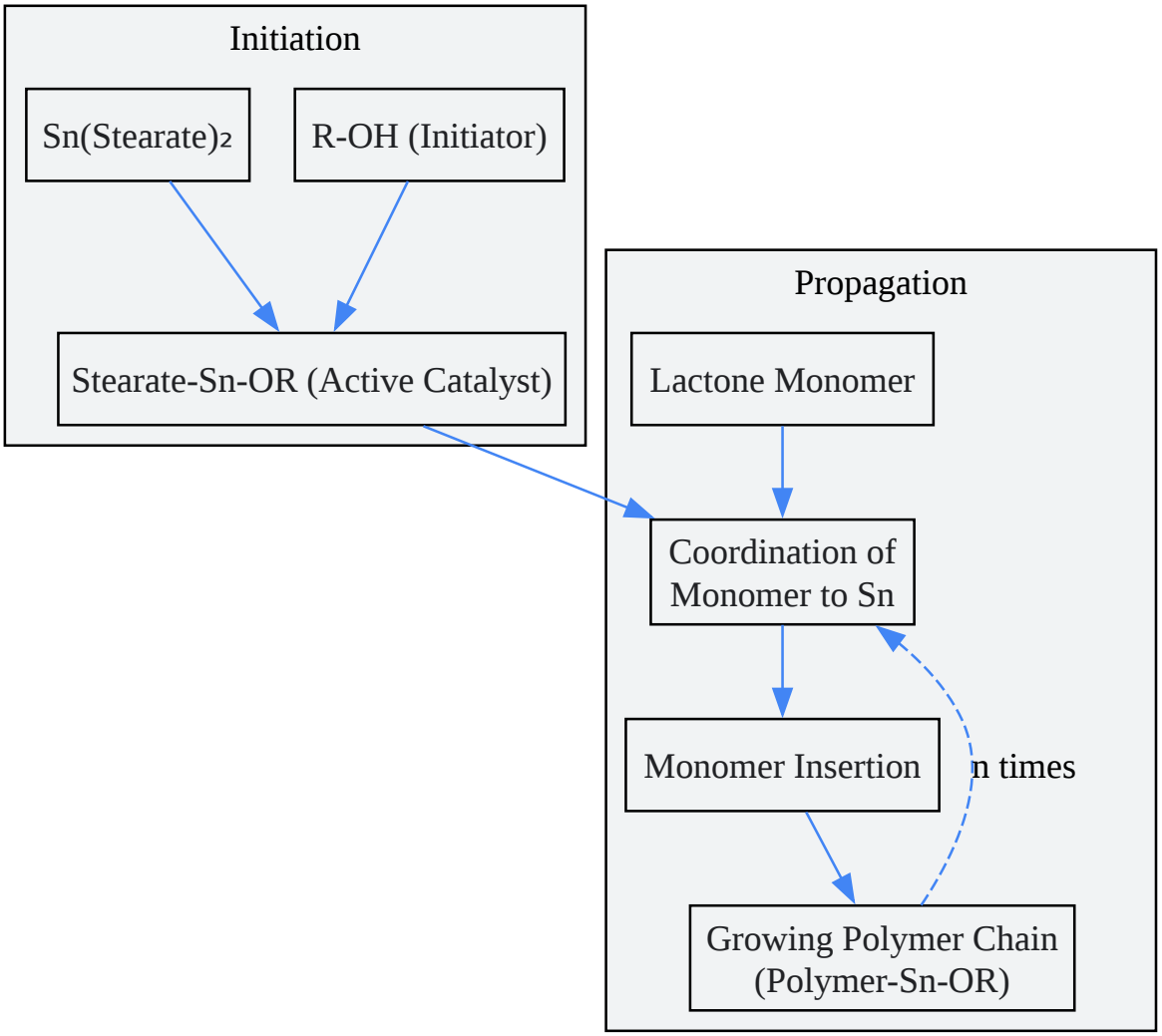

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Figure 2: Catalytic cycle of **Tin(II) Stearate** in Ring-Opening Polymerization.

Troubleshooting and Considerations:

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- Induction Periods: The presence of certain initiators, like diols, can lead to the formation of more stable, less reactive stannous alkoxides, resulting in an initial induction period before rapid polymerization begins.[9]
- Impurities: Water and free acid can deactivate the catalyst, leading to a retardation of the polymerization rate.[8]

Pharmaceutical and Cosmetic Applications

Tin(II) stearate is used in pharmaceutical and cosmetic formulations as a:

- Thickener and Film-forming agent: It modifies the viscosity of formulations and can create a protective film.[1]
- Release agent: In tablet manufacturing, it acts as a lubricant to prevent sticking to machinery.

Part 4: Analytical and Quality Control Procedures

Ensuring the quality and purity of **Tin(II) stearate** is paramount, especially for applications in regulated industries. A combination of analytical techniques should be employed.

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Analytical Test	Method	Purpose
Determination of Tin Content	Redox Titration: Iodometric or permanganometric titration can be used to determine the concentration of Sn(II) ions. [11]	To quantify the amount of the active Sn(II) species.
Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma (ICP): These techniques can determine the total tin content. [12]	To measure the total tin concentration, including any Sn(IV) impurities.	
Purity and Impurity Profiling	Gas Chromatography (GC): Can be used to analyze the fatty acid composition after derivatization.[12]	To confirm the identity and purity of the stearate component.
Physical Properties	Melting Point Determination:	To verify the identity and purity of the compound.
FT-IR Spectroscopy:	To confirm the presence of characteristic functional groups and the overall structure.	

Part 5: Safety, Handling, and Regulatory Status

Safety and Handling

While **Tin(II) stearate** has low acute toxicity, it is classified as a skin, eye, and respiratory irritant.[6] Proper handling procedures are essential.

- Personal Protective Equipment (PPE): Wear appropriate gloves, safety glasses, and respiratory protection to avoid contact and inhalation.
- Ventilation: Work in a well-ventilated area to minimize exposure to dust.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

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Toxicology and Biocompatibility

For drug development professionals, understanding the biocompatibility of any excipient is critical. While specific data for **Tin(II) stearate** is limited, organotin compounds, in general, warrant careful toxicological evaluation. Biocompatibility testing for medical devices is governed by standards such as ISO 10993.[13] Such evaluations typically include in vitro cytotoxicity assays on relevant cell lines.[13] Studies on related compounds like stannous chloride have shown potential for cytotoxicity, which can be mitigated by chelation.[11] Further research into the biocompatibility of **Tin(II) stearate** in specific drug delivery systems is warranted.

Regulatory Status

- Food Contact: Stannous stearate is listed by the U.S. Food and Drug Administration (FDA) as a substance permitted for use in surface lubricants used in the manufacture of metallic articles that come into contact with food, as specified in 21 CFR 178.3910.[14]

- Pharmaceuticals: While American Elements mentions the availability of USP and EP/BP grades, specific monographs for **Tin(II) stearate** in these pharmacopoeias were not identified in the conducted search.[15] Researchers and developers should verify the current regulatory acceptance for their specific pharmaceutical application and region.

Conclusion

Tin(II) stearate is a compound of significant industrial and potential pharmaceutical importance. Its efficacy as a PVC stabilizer and polymerization catalyst is rooted in the specific reactivity of the tin(II) center and the physicochemical properties imparted by the stearate ligands. For scientists and researchers, a deep understanding of its synthesis, mechanisms of action, and analytical characterization is key to leveraging its full potential. As with any material intended for use in drug development, a thorough evaluation of its biocompatibility and regulatory status is a non-negotiable prerequisite for its safe and effective application.

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